

Application of 5,6-Dichloropyrimidine-2,4-diol in agricultural chemistry

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Compound of Interest

Compound Name: 5,6-Dichloropyrimidine-2,4-diol

Cat. No.: B8815063

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Application of Dichloropyrimidine Derivatives in Agricultural Chemistry

For Researchers, Scientists, and Drug Development Professionals

Introduction

While **5,6-Dichloropyrimidine-2,4-diol** itself is not extensively documented as a primary active ingredient in agricultural chemistry, the dichloropyrimidine scaffold is a crucial intermediate in the synthesis of a diverse range of potent agrochemicals. This document provides detailed application notes and protocols for key agricultural products derived from dichloropyrimidine intermediates, including herbicides, fungicides, and plant growth regulators. The information presented is intended to support research, development, and application of these important compounds in the agricultural sector.

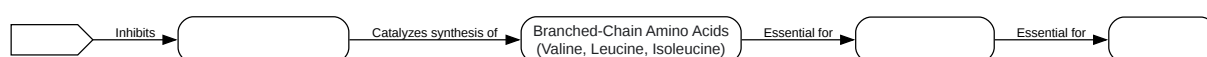
Herbicide Applications: Imazapyr and Tetflupyrolimet

Dichloropyrimidine derivatives are precursors to powerful herbicides that act on specific biological pathways in weeds.

Imazapyr: A Broad-Spectrum Herbicide

Imazapyr is a non-selective, systemic herbicide effective against a wide range of annual and perennial grasses and broadleaf weeds.[1][2] It is readily absorbed through foliage and roots and translocated throughout the plant.[3]

Mechanism of Action: Imazapyr's primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[3] ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine). By inhibiting this enzyme, imazapyr disrupts protein synthesis, leading to cessation of cell growth and eventual plant death.[3]



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Fig. 1: Simplified signaling pathway of Imazapyr's herbicidal action.

Efficacy Data:

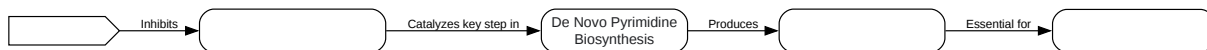
Target Species	EC50 (g a.i. ha ⁻¹)	Reference
Eichhornia crassipes	>125	[4]
Pistia stratiotes	>125	[4]
Salvinia molesta	>125	[4]

Tetflupyrolimet: A Novel Mode of Action Herbicide

Tetflupyrolimet is a recently developed herbicide with a new mode of action, offering a valuable tool for managing herbicide-resistant weeds.[5][6] It is particularly effective against grass weeds in rice.[6]

Mechanism of Action: Tetflupyrolimet inhibits the enzyme dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.[5][7] This pathway is essential for the production of pyrimidine nucleotides, which are vital for DNA and RNA

synthesis. Inhibition of DHODH depletes the pyrimidine pool, leading to cessation of cell division and plant growth.



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Fig. 2: Mechanism of action of the herbicide Tetflupyrolimet.

Efficacy Data:

Enzyme Source	IC50 (nM)	Reference
Human DHODH	>100,000	[8]
Mouse DHODH	2,600	[8]

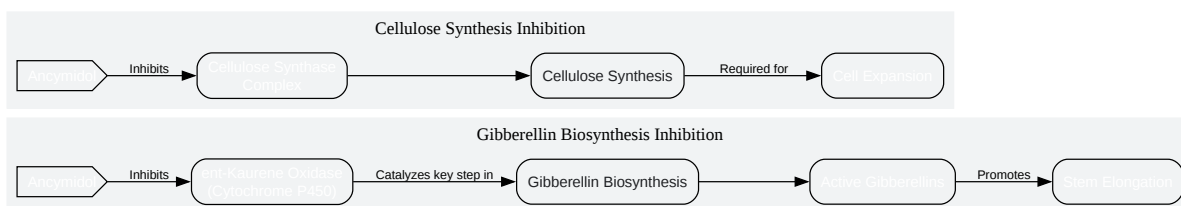
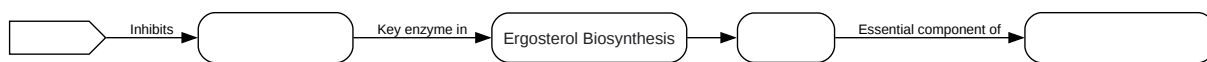
Fungicide Applications: Fenarimol

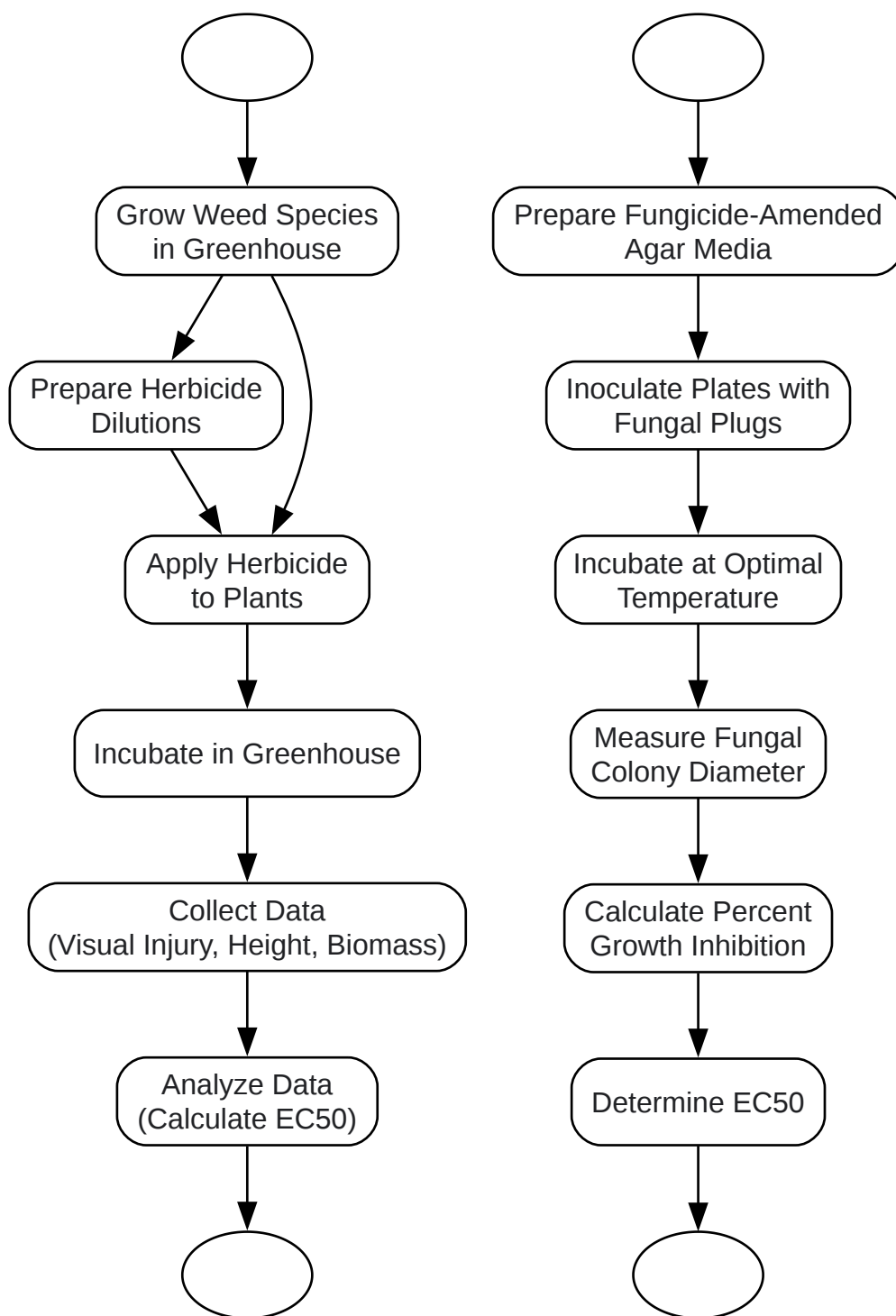
Dichloropyrimidine chemistry is also fundamental to the development of effective fungicides for the control of a variety of plant pathogens.

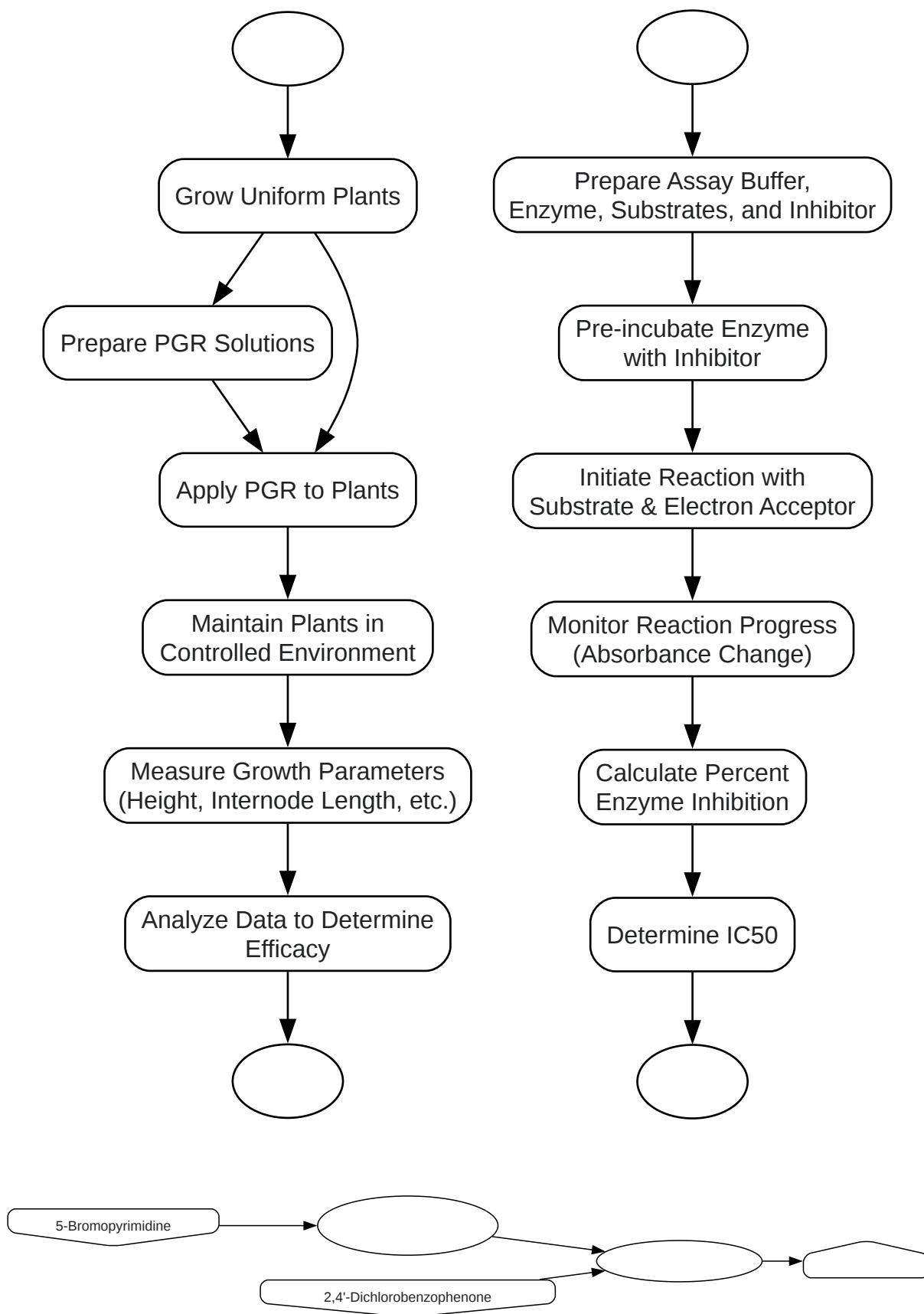
Fenarimol: A Sterol Biosynthesis Inhibitor

Fenarimol is a systemic fungicide used to control powdery mildew, rusts, and blackspot on a variety of ornamental plants, trees, and crops.[9]

Mechanism of Action: Fenarimol inhibits the biosynthesis of ergosterol, an essential component of fungal cell membranes.[9] It specifically targets the enzyme C14-demethylase (CYP51), a cytochrome P450 enzyme. Inhibition of this enzyme disrupts the structure and function of the fungal cell membrane, leading to the cessation of fungal growth.







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